

Apoptosis inducer 31 concentration for apoptosis induction

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Apoptosis inducer 31

Cat. No.: B15568507

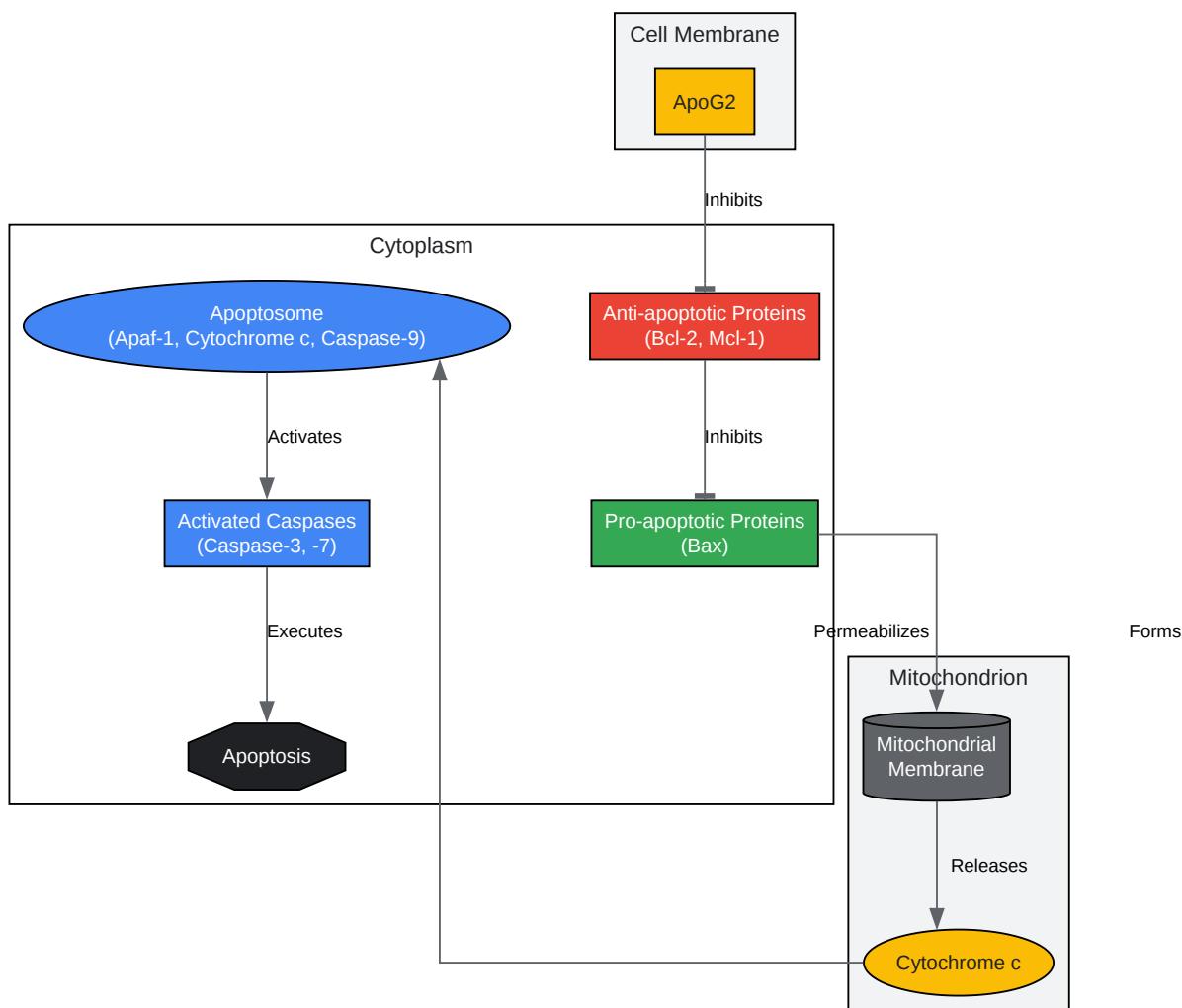
[Get Quote](#)

Application Notes: Apoptosis Inducer 31 (ApoG2)

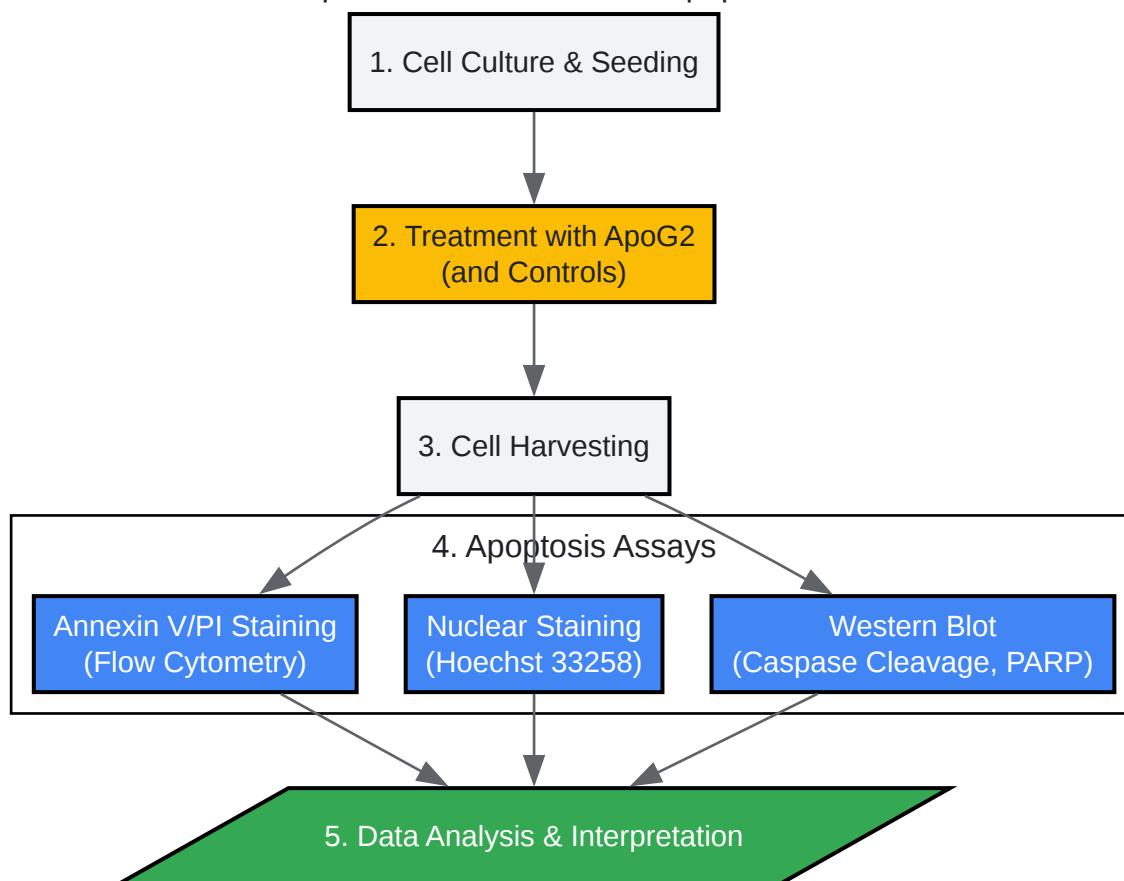
Introduction **Apoptosis Inducer 31**, also known as Apogossypolone (ApoG2), is a potent derivative of gossypol that functions as a small molecule inhibitor of the B-cell lymphoma 2 (Bcl-2) family of anti-apoptotic proteins.^{[1][2][3]} It has demonstrated significant anti-tumor activity in a variety of cancer cell lines by inducing programmed cell death, or apoptosis.^{[2][3][4]} These notes provide a summary of effective concentrations, protocols for inducing and measuring apoptosis, and the underlying mechanism of action for ApoG2.

Mechanism of Action ApoG2 primarily induces apoptosis through the intrinsic or mitochondrial pathway.^[4] It binds to and inhibits anti-apoptotic Bcl-2 family proteins, such as Bcl-2 and Mcl-1.^{[1][4]} This action disrupts the sequestration of pro-apoptotic proteins like Bax, leading to their activation.^{[1][4]} Activated Bax promotes mitochondrial outer membrane permeabilization (MOMP), resulting in the release of cytochrome c into the cytoplasm.^{[1][3][4]} Cytoplasmic cytochrome c, along with Apaf-1 and procaspase-9, assembles into a complex called the apoptosome, which activates caspase-9.^{[5][6][7]} Initiator caspase-9 then cleaves and activates executioner caspases, such as caspase-3 and caspase-7, which orchestrate the dismantling of the cell by cleaving key cellular substrates like PARP, ultimately leading to apoptosis.^{[4][5][7][8]} In some cellular contexts, ApoG2-induced apoptosis is also associated with the generation of reactive oxygen species (ROS) and endoplasmic reticulum (ER) stress.^{[1][2][3]}

Mechanism of Action for Apoptosis Inducer 31 (ApoG2)



General Experimental Workflow for Apoptosis Assessment

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Apogossypolone (ApoG2) induces ROS-dependent apoptosis and reduces invasiveness of PC12 cells in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ApoG2 induces ER stress-dependent apoptosis in gastric cancer cells in vitro and its real-time evaluation by bioluminescence imaging in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Apogossypolone (ApoG2) induces ROS-dependent apoptosis and reduces invasiveness of PC12 cells in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. ApoG2 inhibits the antiapoptotic protein, Mcl-1, and induces mitochondria-dependent apoptosis in human colorectal cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Caspase Functions in Cell Death and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Apoptosis Dependent and Independent Functions of Caspases - Madame Curie Bioscience Database - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. portlandpress.com [portlandpress.com]
- 8. youtube.com [youtube.com]
- To cite this document: BenchChem. [Apoptosis inducer 31 concentration for apoptosis induction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15568507#apoptosis-inducer-31-concentration-for-apoptosis-induction]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com